

Delphinidin Chloride: Key Properties & Solubility Data

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Compound Focus: Delphinidin Chloride

CAS No.: 528-53-0

Cat. No.: S525603

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The table below summarizes the fundamental characteristics and solubility information for **delphinidin chloride** crucial for planning your experiments.

Property	Specification
Chemical Description	Anthocyanidin; chloride salt form [1].
CAS No.	528-53-0 [1] [2].
Molecular Formula	$C_{15}H_{11}ClO_7$ [1] [2].
Molecular Weight	338.70 g/mol [1] [2].
Appearance	Deep blue to purple, or brown to black, crystalline powder [1] [2].
Solubility Overview	Soluble in water and polar organic solvents [2].
Solubility in DMSO	62.5 mg/mL (184.53 mM). Solution is hygroscopic. Note: Unstable in solution; prepare fresh before use [1].

Property	Specification
Storage Conditions	4°C, sealed, away from moisture and light; for long-term storage, -20°C is recommended [1] [2].

Experimental Protocols for Solution Preparation

Here are standard protocols for preparing stock and working solutions of **delphinidin chloride** for *in vitro* and *in vivo* applications.

Protocol 1: Preparing a Stock Solution in DMSO

This is the standard method for creating a concentrated stock solution.

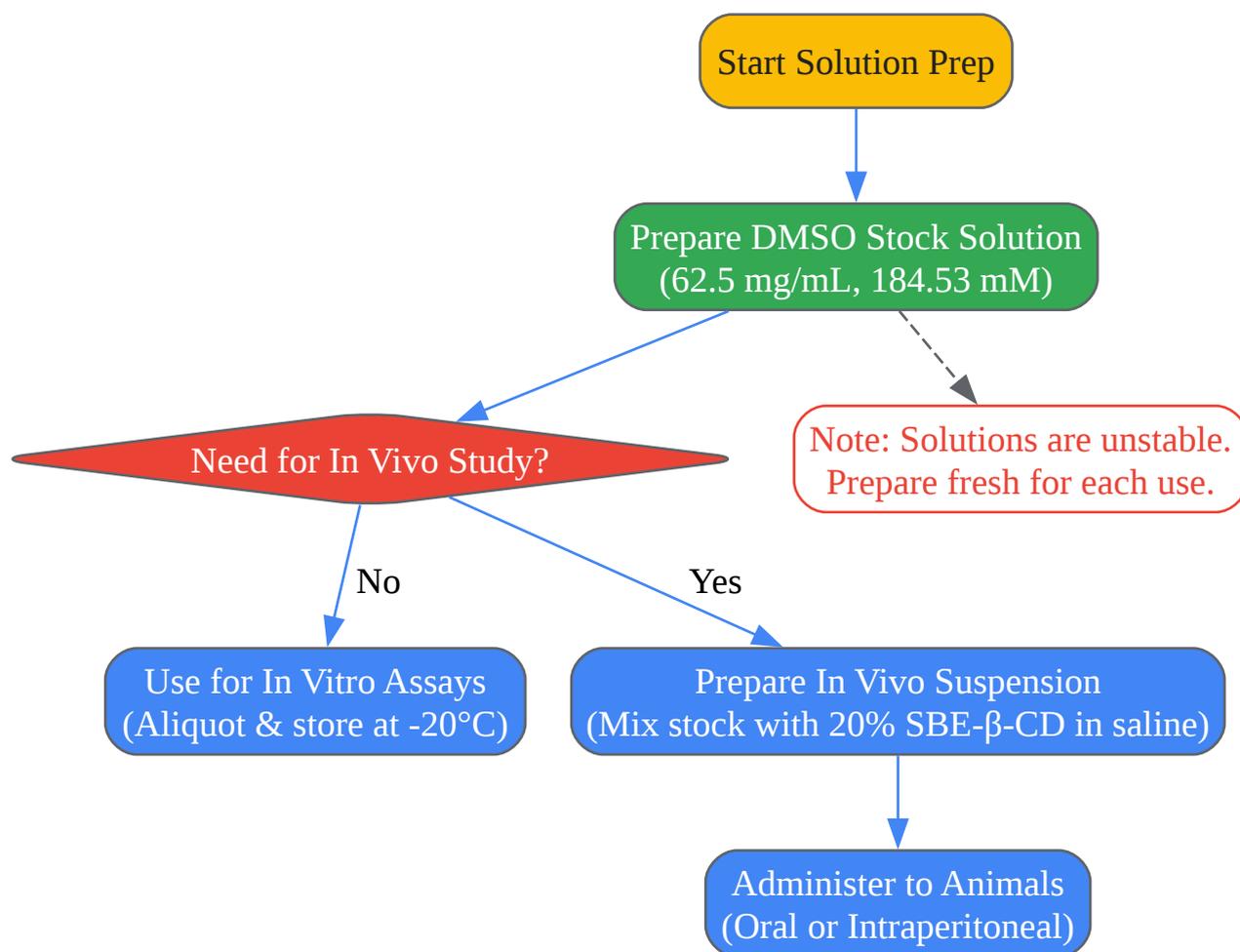
- **Calculation:** Determine the mass of **delphinidin chloride** needed to achieve your desired concentration and volume (e.g., 10 mM).
- **Weighing:** Accurately weigh the compound. Due to its hygroscopic nature, perform this step quickly.
- **Dissolution:** Transfer the powder to a clean vial and add the required volume of anhydrous DMSO.
- **Mixing:** Vortex or sonicate the mixture briefly to ensure complete dissolution.
- **Aliquoting:** Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
- **Storage:** Store aliquots at -20°C or -80°C. **Fresh preparation is highly recommended** due to instability in solution [1].

Protocol 2: Preparing a Working Solution for In Vivo Studies

This protocol creates a suspended solution suitable for oral or intraperitoneal administration in animal studies [1].

- **Prepare Stock:** First, create a 25.0 mg/mL DMSO stock solution as described in Protocol 1.
- **Dilute:** Add 100 µL of the DMSO stock to 900 µL of 20% SBE-β-CD in saline.
- **Mix:** Vortex the mixture thoroughly until a uniform suspension is formed.
- **Use:** This yields a 2.5 mg/mL working suspension, which should be used immediately.

The workflow for preparing these solutions can be visualized as follows:



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Troubleshooting Common Issues

Problem: Low Solubility or Precipitation

- **Cause:** The compound may precipitate out of solution, especially when moving from pure DMSO to aqueous buffers.
- **Solution:**
 - Ensure you are using the recommended solvents (DMSO, methanol, water) [1] [2].
 - When preparing dosing solutions for *in vivo* studies, follow the validated protocols using solubilizing agents like SBE-β-CD [1].
 - Gently warm the solution in a 37°C water bath and sonicate to re-dissolve.

Problem: Rapid Degradation and Loss of Activity

- **Cause:** **Delphinidin chloride** is highly unstable in solution, particularly at neutral or basic pH and when exposed to light [1] [3] [4].
- **Solution:**
 - **Always prepare fresh solutions** on the day of the experiment.
 - Keep solutions on ice during experiments.
 - Protect from light by using amber vials or wrapping containers in aluminum foil.
 - For extraction from natural sources, control pH and temperature to stabilize anthocyanins [3] [4].

Problem: Inconsistent Experimental Results

- **Cause:** Degradation of the compound between experiments can lead to variable potency and unreliable data.
- **Solution:**
 - Standardize the protocol for making fresh stock solutions.
 - Check the identity and purity of the compound at receipt using HPLC or MS analysis [5].
 - For cell-based assays, ensure the final concentration of DMSO is non-toxic to your cell line (typically <0.1%).

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